

# Sec-Butyl Isopropyl Ether: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Sec-butyl isopropyl ether*

Cat. No.: *B101348*

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## Introduction

**Sec-butyl isopropyl ether** (IUPAC name: 2-propan-2-yloxybutane) is an organic compound belonging to the ether class.<sup>[1]</sup> Ethers are characterized by an oxygen atom connected to two alkyl or aryl groups.<sup>[2]</sup> In this specific molecule, the oxygen atom is bonded to a sec-butyl group and an isopropyl group.<sup>[1]</sup> With the molecular formula C<sub>7</sub>H<sub>16</sub>O, it has a molecular weight of approximately 116.21 g/mol.<sup>[1][3]</sup> This ether is utilized in organic synthesis and can serve as a solvent, valued for its favorable properties and relatively low toxicity.<sup>[1]</sup> This guide provides an in-depth look at its chemical properties, synthesis, reactivity, and the experimental protocols used to determine its characteristics.

## Core Chemical and Physical Properties

The fundamental properties of **sec-butyl isopropyl ether** are summarized below. Data for closely related isomers are included for comparison where specific data for **sec-butyl isopropyl ether** is not readily available.

Property	Value	Notes
IUPAC Name	2-propan-2-yloxybutane[1]	
Synonyms	Isopropyl sec-butyl ether, 2-Isopropoxybutane[4]	
CAS Number	18641-81-1[1][3]	
Molecular Formula	C7H16O[1][3]	
Molecular Weight	116.20 g/mol [3][4]	
Boiling Point	100 °C[5]	Data for the related di-sec-butyl ether is 121 °C
Melting Point	Data not available	For comparison, di-sec-butyl ether has a melting point of -100 °C
Density	Data not available	For comparison, di-sec-butyl ether has a density of 0.759 g/cm <sup>3</sup> at 25 °C
Canonical SMILES	CCC(C)OC(C)C[1][4]	
InChI Key	QHJLNXCHSKDYHR-UHFFFAOYSA-N[1][3]	

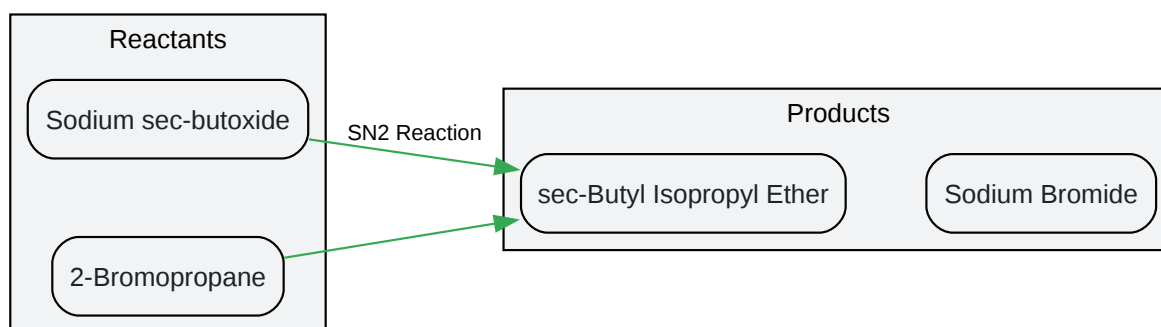
## Synthesis and Reactivity

### Synthesis Pathways

The synthesis of **sec-butyl isopropyl ether** can be achieved through several established methods in organic chemistry.

- **Williamson Ether Synthesis:** This is a widely used and versatile method for preparing both symmetrical and unsymmetrical ethers.[2] The synthesis involves the reaction of an alkoxide with a primary alkyl halide via an SN2 mechanism.[6][7] For **sec-butyl isopropyl ether**, this could involve the reaction of sodium isopropoxide with 2-bromobutane, or sodium sec-butoxide with 2-bromopropane. However, since SN2 reactions are most effective with less

sterically hindered substrates, the latter combination is generally preferred to minimize the competing elimination reaction.[7]



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Caption: Williamson Ether Synthesis for **sec-butyl isopropyl ether**.

- **Alkoxymercuration-Demercuration:** This is another method to prepare ethers.[7] It involves the reaction of an alkene with an alcohol in the presence of a mercury salt, such as mercury(II) acetate. The resulting organomercury intermediate is then reduced with sodium borohydride. To synthesize **sec-butyl isopropyl ether**, one could use butene and isopropanol or propene and sec-butanol.[8] This reaction follows Markovnikov's rule for the addition of the alcohol to the alkene.[7]

## Key Chemical Reactions

Ethers are generally stable and unreactive compounds.[9] However, they can undergo specific reactions under certain conditions.

- **Ether Cleavage:** The carbon-oxygen bond in ethers can be cleaved under harsh conditions, typically with strong acids like hydrobromic acid (HBr) or hydroiodic acid (HI) at high temperatures.[1][9] For an unsymmetrical ether like **sec-butyl isopropyl ether**, the reaction with HBr will yield a mixture of sec-butyl bromide, isopropanol, isopropyl bromide, and sec-butanol.[1][9][10] The cleavage mechanism can proceed via either an SN1 or SN2 pathway depending on the structure of the alkyl groups.[11]

- Peroxide Formation: Like many ethers, **sec-butyl isopropyl ether** can react with atmospheric oxygen over time, especially when exposed to light, to form unstable and potentially explosive peroxides.[2][12] This is a critical safety consideration for the storage and handling of ethers.

## Experimental Protocols

Detailed methodologies are crucial for the accurate determination of chemical properties. The following sections outline standard laboratory procedures for measuring boiling point and solubility.

### Protocol 1: Boiling Point Determination (Thiele Tube Method)

This method is suitable for small sample volumes and provides an accurate boiling point measurement.[13]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heat source (Bunsen burner or heating mantle)
- Mineral oil

Procedure:

- Add 0.5 mL of **sec-butyl isopropyl ether** to the small test tube.
- Place the capillary tube into the test tube with the open end down.

- Attach the test tube to the thermometer using a small rubber band, ensuring the sample is level with the thermometer bulb.[\[13\]](#)
- Place the thermometer and sample assembly into the Thiele tube, which should be filled with mineral oil to just above the side-arm.[\[13\]](#)
- Gently heat the side-arm of the Thiele tube with a low flame or heating mantle.[\[13\]](#) This design allows for even heat distribution via convection currents in the oil.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube.[\[13\]](#)
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[\[13\]](#)
- Record the barometric pressure, as boiling point is pressure-dependent.

## Protocol 2: Solubility Determination

This protocol provides a systematic approach to classifying a compound's solubility in various solvents.[\[14\]](#)[\[15\]](#)

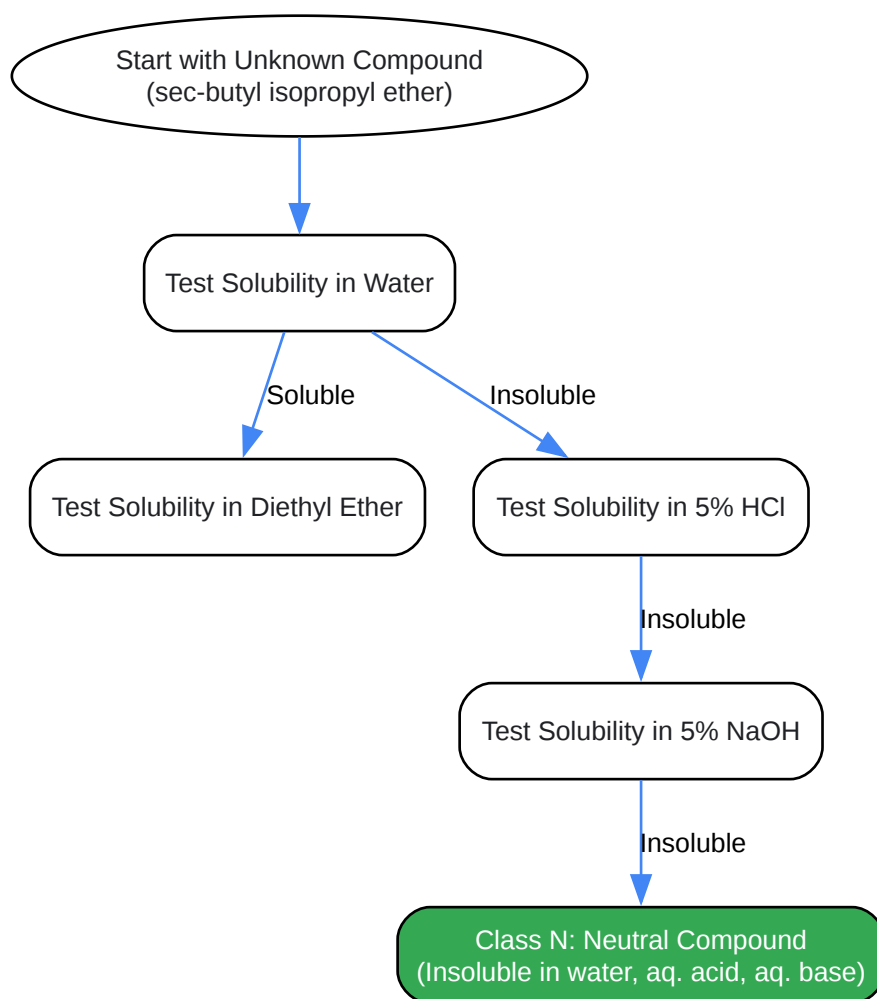
Apparatus and Reagents:

- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer or stirring rods
- Solvents: Deionized water, diethyl ether, 5% aq. NaOH, 5% aq. NaHCO<sub>3</sub>, 5% aq. HCl

Procedure:

- Water Solubility:

- Place approximately 25 mg (or 0.05 mL) of **sec-butyl isopropyl ether** into a small test tube.
- Add 0.75 mL of deionized water in small portions, shaking vigorously after each addition. [\[14\]](#)
- Observe if the compound dissolves completely. Ethers with more than five carbon atoms are generally insoluble or sparingly soluble in water. [\[14\]](#)
- Ether Solubility:
  - If the compound is water-soluble, proceed to test its solubility in diethyl ether using the same proportions (25 mg of compound to 0.75 mL of ether). [\[14\]](#)
- Acid/Base Solubility:
  - If the compound is insoluble in water, test its solubility in 5% NaOH, 5% NaHCO<sub>3</sub>, and 5% HCl sequentially in separate test tubes.
  - Add 0.75 mL of the respective aqueous solution to 25 mg of the ether.
  - Shake vigorously and observe for dissolution. A change in solubility in acidic or basic solutions indicates the presence of acidic or basic functional groups. [\[15\]](#) For a neutral compound like an ether, no significant solubility in these aqueous solutions is expected.



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Caption: Logical workflow for determining the solubility class of an ether.

## Safety Information

While a specific, comprehensive safety data sheet (SDS) for **sec-butyl isopropyl ether** is not widely available, data from similar ethers like di-sec-butyl ether and diisopropyl ether can provide guidance on safe handling.<sup>[4]</sup>

- **Flammability:** Ethers are typically flammable liquids. Di-sec-butyl ether is classified as a Flammable Liquid (Category 3) and has a flash point of 25.6 °C.<sup>[16][17]</sup> It is crucial to keep **sec-butyl isopropyl ether** away from heat, sparks, open flames, and other ignition sources.<sup>[12][17]</sup>

- Peroxide Formation: As mentioned, ethers can form explosive peroxides upon storage and exposure to air and light.[12] Containers should be dated upon opening and tested for peroxides before use, especially before distillation.
- Health Hazards: Inhalation of ether vapors may cause drowsiness, dizziness, or respiratory irritation.[18][19] Prolonged skin contact may lead to irritation.[18] All handling should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn.[19]

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